

An In-depth Technical Guide to the Physical and Chemical Properties of Xanthotoxol

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Compound of Interest

Compound Name: Xanthotoxol

Cat. No.: B1684193

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Introduction

Xanthotoxol, also known as 8-hydroxypsoralen, is a naturally occurring furanocoumarin found in various plants, including those of the Apiaceae and Rutaceae families.^[1] As a significant bioactive compound, it has garnered considerable interest within the scientific community for its diverse pharmacological activities. This technical guide provides a comprehensive overview of the physical and chemical properties of **Xanthotoxol**, detailed experimental protocols, and insights into its mechanisms of action, with a focus on its impact on key signaling pathways. All quantitative data is summarized for clarity, and methodologies for crucial experiments are described to facilitate further research and development.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Xanthotoxol** are pivotal for its application in research and drug development. These properties influence its solubility, stability, and interaction with biological systems.

Table 1: General and Chemical Properties of **Xanthotoxol**

Property	Value	Source
IUPAC Name	9-hydroxyfuro[3,2-g]chromen-7-one	[PubChem CID: 65090]
Synonyms	8-Hydroxypsoralen, 8-Hydroxyfuranocoumarin	[1][2]
CAS Number	2009-24-7	[3]
Chemical Formula	C ₁₁ H ₆ O ₄	[PubChem CID: 65090]
Molecular Weight	202.16 g/mol	[PubChem CID: 65090]
Appearance	Solid	[PubChem CID: 65090]

Table 2: Physicochemical Properties of **Xanthotoxol**

Property	Value	Source / Method
Melting Point	251 - 252 °C	[PubChem CID: 65090]
Boiling Point	428.1 ± 45.0 °C	Predicted[3]
pKa	5.74 ± 0.20	Predicted
Solubility	DMSO: ≥ 60 mg/mL	[4]
Methanol: Slightly soluble	[3]	
Water: 7279 mg/L (25 °C)	Estimated[5]	
LogP	1.405	Estimated

Spectral Data

Spectroscopic data is essential for the identification and structural elucidation of **Xanthotoxol**.

Table 3: Spectroscopic Data for **Xanthotoxol**

Spectrum Type	Wavelengths/Frequencies	Source
UV (in DMSO)	λ_{max} : 219, 251, 269, 284, 310 nm	[2]
IR (KBr)	Data for the related compound Xanthotoxin shows characteristic peaks at: 3117 cm^{-1} (=C-H aromatic), 1705 cm^{-1} (C=O of α -pyrone), 1681 cm^{-1} (C=C of pyrone), 1332 cm^{-1} (C=C of pyrone), 1150 cm^{-1} (C-O of furan and coumarin).	[Referential Data]
^1H NMR (CDCl_3)	A spectrum is available, showing characteristic furanocoumarin signals.	[6]
^{13}C NMR	Data for the related compound Xanthotoxin is available.	[Referential Data]
Mass Spec. (LC-MS)	Precursor m/z: 203.0338 [M+H] $^+$, Top 5 Peaks: 173.0208, 145.1004, 103.8164	[PubChem CID: 65090]

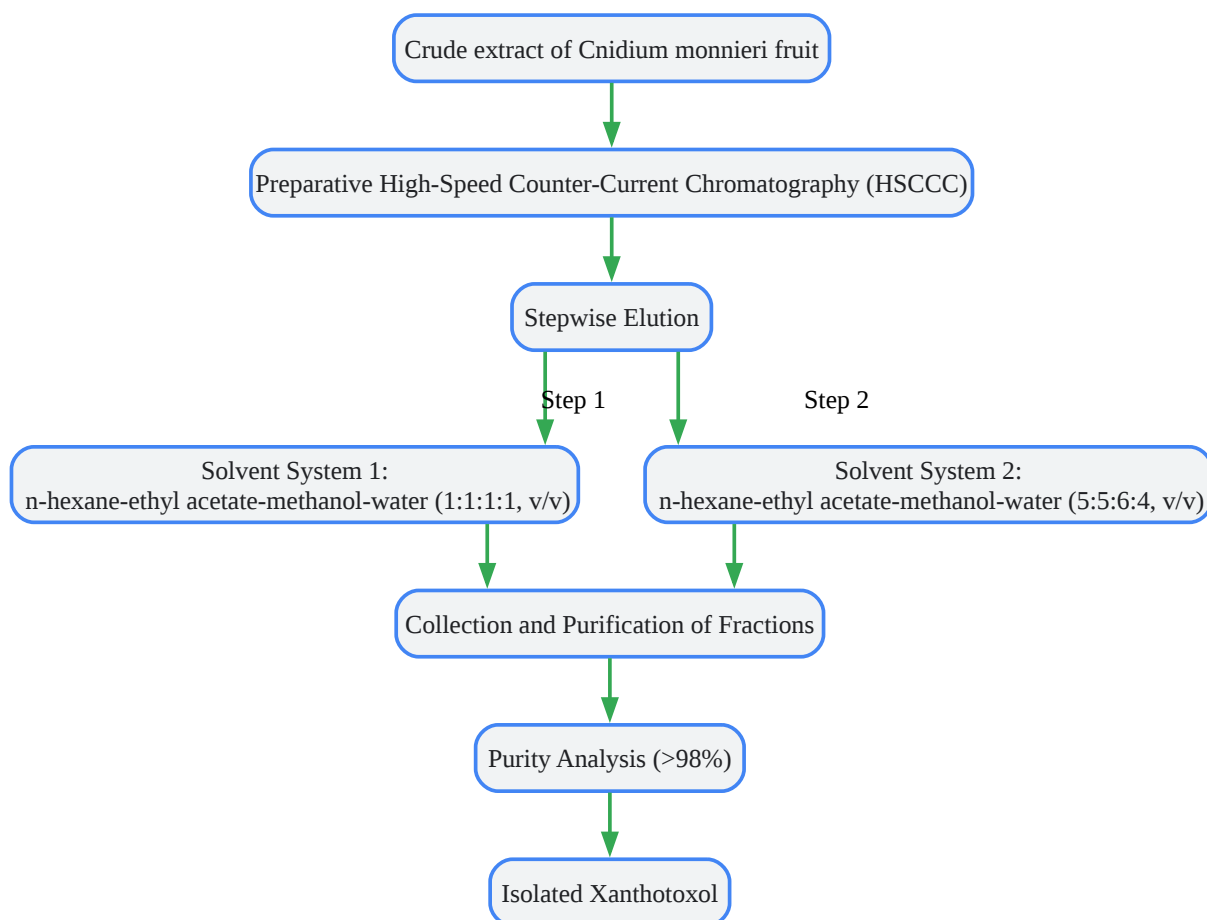
Note: Detailed, experimentally verified IR and NMR peak lists for **Xanthotoxol** are not readily available in the public domain. The provided IR and NMR information for the closely related compound Xanthotoxin can serve as a valuable reference.

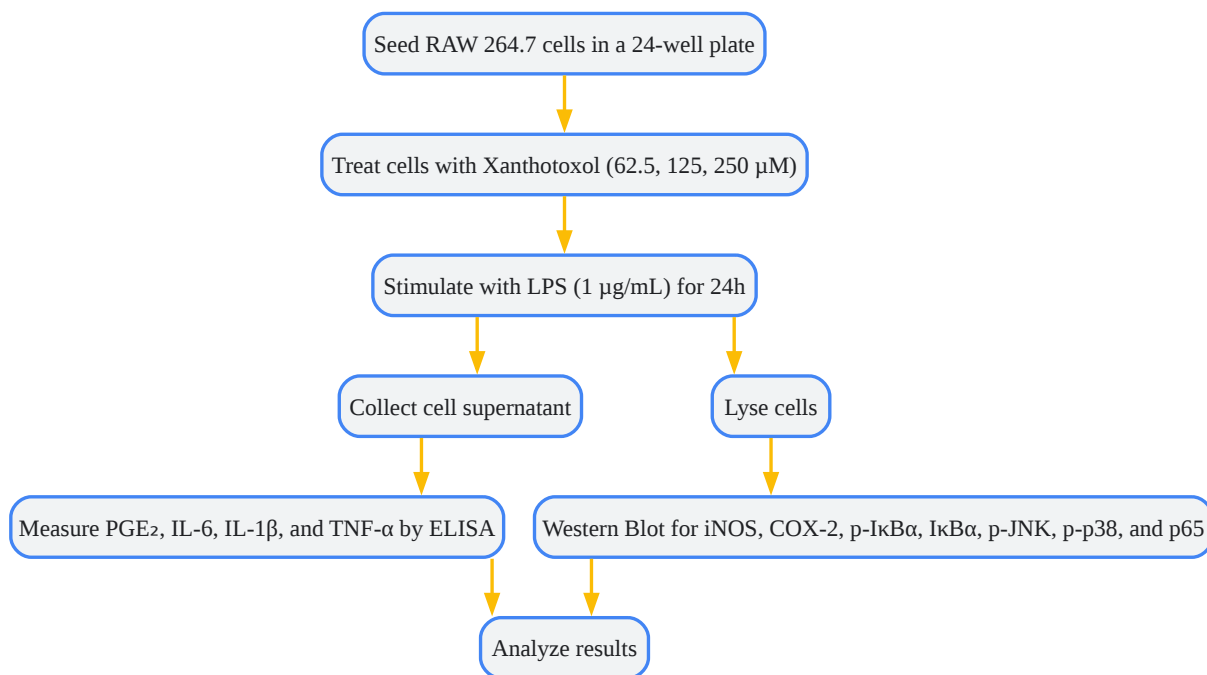
Experimental Protocols

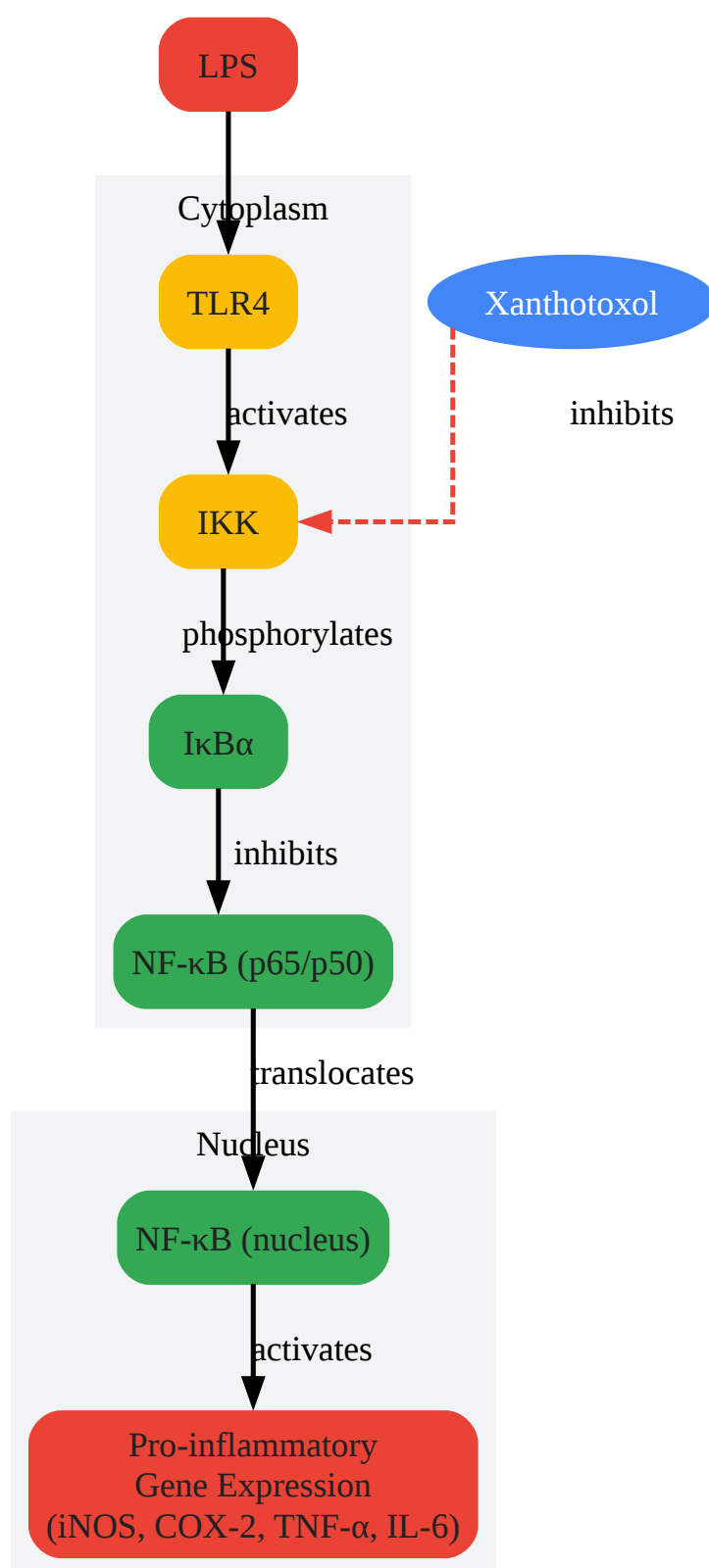
Isolation of Xanthotoxol from *Cnidium monnieri*

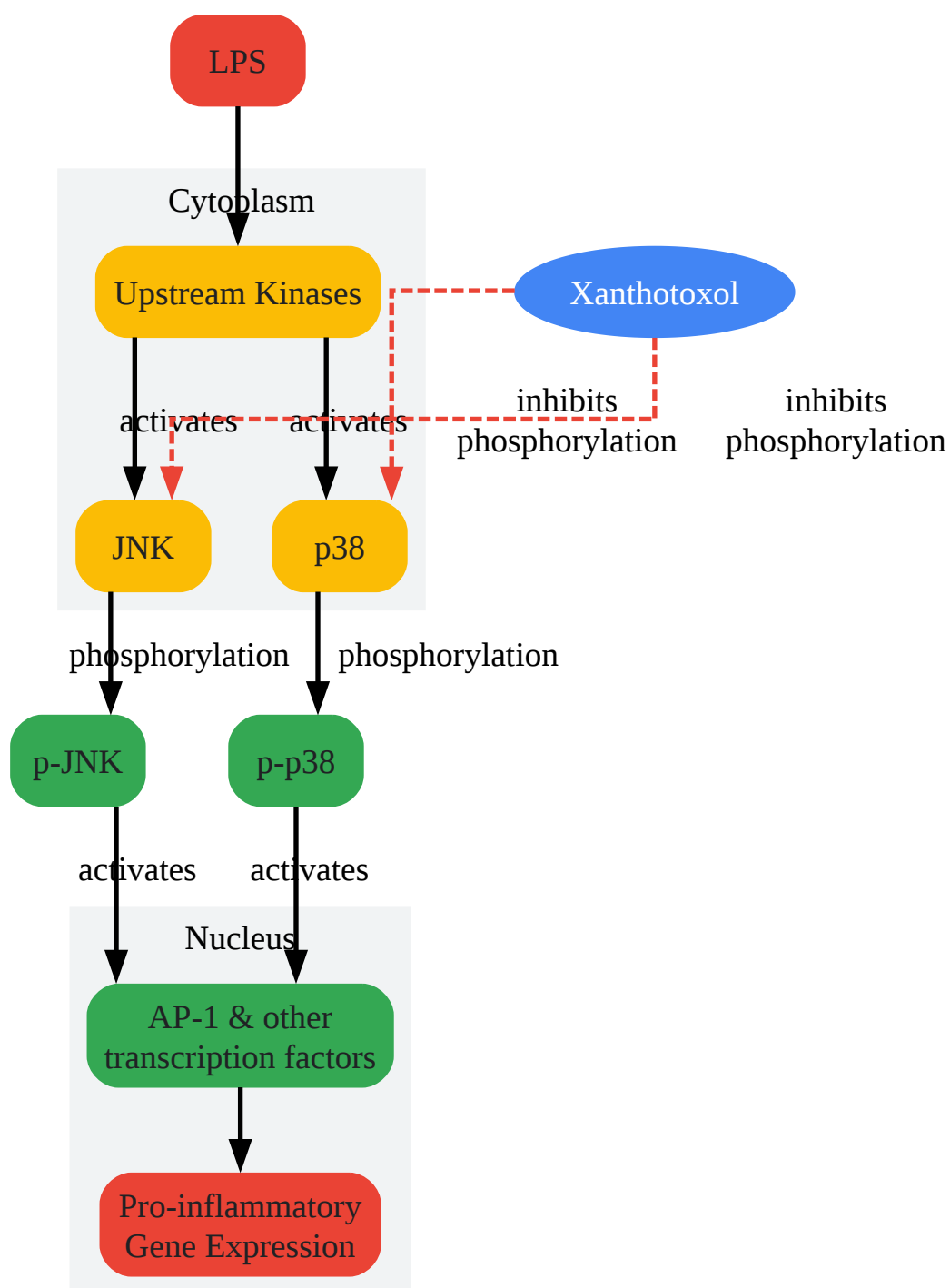
A successful method for the preparative isolation and purification of **Xanthotoxol** utilizes high-speed counter-current chromatography (HSCCC).

Workflow for **Xanthotoxol** Isolation









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